

Comprehensive Disposal & Handling Guide: 3-(2-Bromo-4,5-methylenedioxyphenyl)propionic acid

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Compound of Interest

Compound Name:	3-(2-Bromo-4,5-methylenedioxyphenyl)propionic acid
CAS No.:	56920-74-2
Cat. No.:	B1625430

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Part 1: Executive Technical Summary

Chemical Identity & Hazard Profile Before initiating any disposal procedure, the chemical nature of the substance must be verified to ensure compatibility with waste streams.

Parameter	Specification
Chemical Name	3-(2-Bromo-4,5-methylenedioxyphenyl)propionic acid
CAS Number	56920-74-2
Molecular Formula	C ₁₀ H ₉ BrO ₄
Molecular Weight	273.08 g/mol
Physical State	Solid (Powder), Melting Point: 138-143 °C
Acidity (pKa)	~4.5 (Carboxylic acid group)
Solubility	Soluble in DMSO, Methanol, Dichloromethane; Sparingly soluble in water.[1][2][3][4]
Primary Hazards	GHS07 (Irritant): Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit.[1][3] 2A, STOT SE 3.
Waste Classification	Halogenated Organic Waste (Due to Bromine content).

Part 2: Critical Disposal Protocols

The Core Directive: Segregation Strategy

Scientific Rationale: This compound contains a bromine atom attached to an aromatic ring. Unlike non-halogenated organics, halogenated compounds require high-temperature incineration (>1100°C) with specific flue gas scrubbing to prevent the formation of dioxins and to neutralize acidic hydrogen bromide (HBr) byproducts. Never mix this compound with non-halogenated solvents or aqueous waste streams, as this complicates downstream treatment and violates EPA/RCRA compliance standards.

Scenario A: Disposal of Pure Solid Substance

Applicable for: Expired inventory, surplus dry reagent.

Protocol:

- Container Selection: Use a dedicated High-Density Polyethylene (HDPE) or glass wide-mouth jar labeled "Solid Hazardous Waste - Toxic/Irritant."
- Labeling: clearly mark the tag with the full chemical name and CAS # (56920-74-2). Check the box for "Halogenated."
- Transfer: Transfer the solid using a chemically resistant spatula. Avoid generating dust.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Secondary Containment: Place the primary container into a secondary clear plastic bag to prevent contamination of the waste pickup area.
- Disposal Route: Submit for High-Temperature Incineration.

Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Applicable for: Mother liquors, filtrates, or solutions in organic solvents.

Protocol:

- Solvent Compatibility Check: Ensure the carrier solvent is compatible with the "Halogenated Organic Solvents" stream.
 - Compatible: Dichloromethane (DCM), Chloroform, Acetone, Methanol, Ethyl Acetate.
 - Incompatible: Strong oxidizers (Nitric acid), strong bases (unless neutralized).
- pH Check: If the reaction mixture was acidic or basic, adjust pH to neutral (pH 6-8) to prevent container corrosion or exothermic reactions in the waste drum.
- Collection: Pour into the Halogenated Solvent Waste carboy.
 - Crucial Step: Record the estimated volume of **3-(2-Bromo-4,5-methylenedioxyphenyl)propionic acid** on the waste log. Even trace amounts classify the entire carboy as halogenated.

- **Cap & Seal:** Ensure the carboy is vented (if equipped with a safety cap) or tightly sealed to prevent volatile emissions.

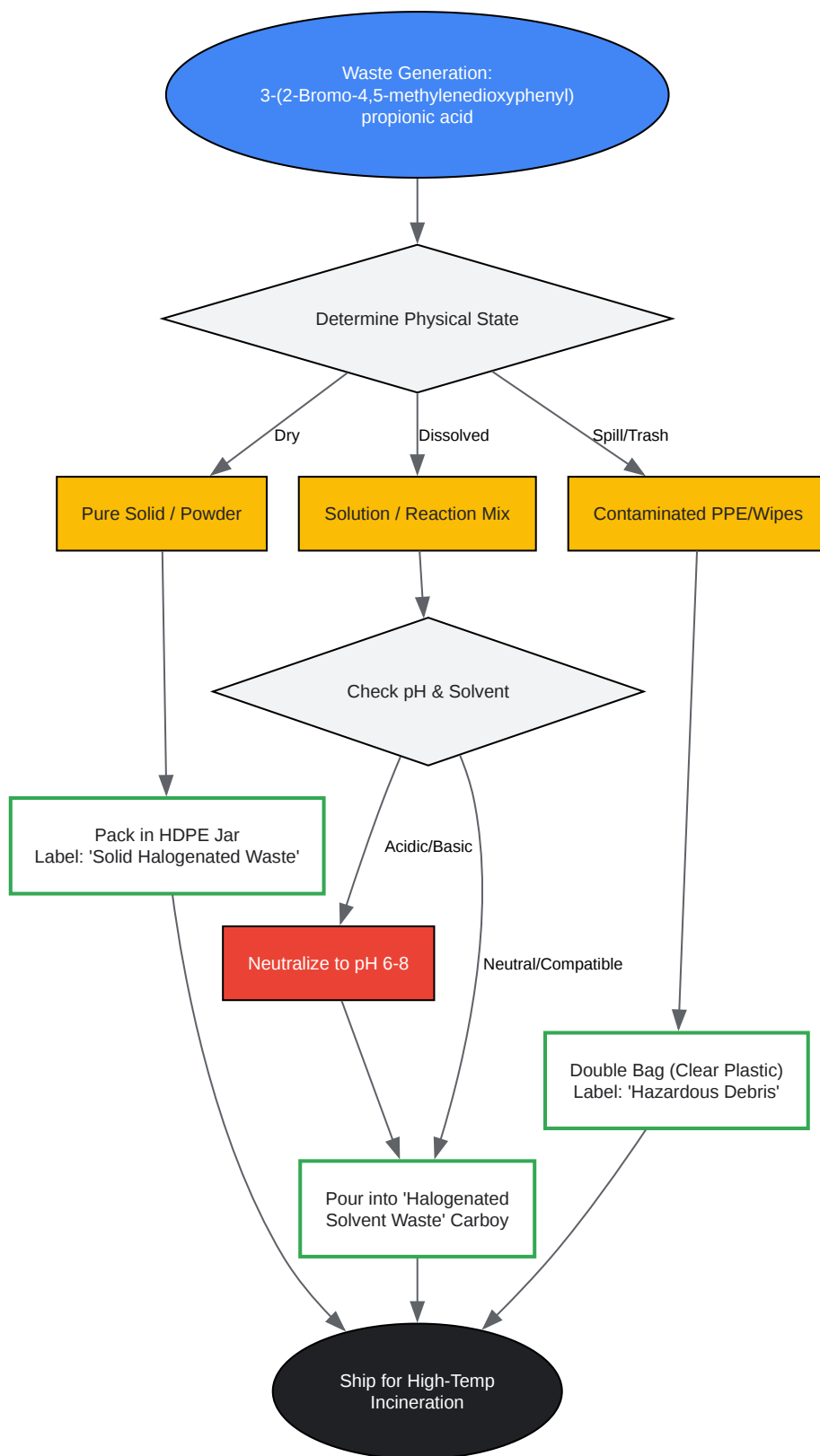
Scenario C: Spill Cleanup (Solid)

Protocol:

- **PPE:** Wear nitrile gloves (double gloving recommended), lab coat, and safety goggles. Use a N95 dust mask if powder is fine.
- **Containment:** Cover the spill with a damp paper towel to suppress dust.
- **Collection:** Scoop the material and the contaminated towels into a wide-mouth jar.
- **Decontamination:** Wipe the surface with a soap/water solution, followed by an acetone wipe. Dispose of all wipes as Solid Hazardous Waste.

Part 3: Operational Decision Tree (Visualized)

The following diagram illustrates the logical flow for determining the correct disposal path based on the physical state and matrix of the waste.



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Caption: Decision logic for segregating and packaging brominated organic waste streams to ensure regulatory compliance.

Part 4: Safety & Emergency Response

Personal Protective Equipment (PPE) Matrix

Protection Level	Requirement	Reason
Hand	Nitrile Gloves (0.11 mm min)	Protects against skin absorption and irritation.
Eye	Chemical Safety Goggles	Prevents eye damage from dust or splashes (Category 2 Irritant).
Respiratory	N95 or P100 Mask	Required if handling open powder outside a fume hood.
Body	Lab Coat (Cotton/Poly)	Standard protection against particulate accumulation.

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention.
- Skin Contact: Wash with soap and copious amounts of water for 15 minutes.^[7] Remove contaminated clothing.^[5]
- Eye Contact: Flush eyes with water for at least 15 minutes, lifting eyelids.^[3] Consult a physician.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a poison control center.

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